

Determining the optimal incubation time for VPC-18005 treatment

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Compound of Interest

Compound Name: VPC-18005

Cat. No.: B611713

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Technical Support Center: VPC-18005 Treatment

This technical support center provides researchers, scientists, and drug development professionals with guidance on determining the optimal incubation time for **VPC-18005** treatment. It includes troubleshooting guides and frequently asked questions in a user-friendly format.

Frequently Asked Questions (FAQs)

Q1: What is **VPC-18005** and what is its mechanism of action?

A1: **VPC-18005** is a small molecule inhibitor that targets the E26 transformation-specific (ETS) domain of the transcription factor ERG.^{[1][2]} By directly binding to the ERG-ETS domain, **VPC-18005** disrupts the interaction between ERG and DNA, thereby inhibiting ERG-induced gene transcription.^{[1][2]} This mechanism is particularly relevant in prostate cancer, where ERG is frequently overexpressed.^{[1][2]}

Q2: What is a typical starting point for concentration and incubation time for **VPC-18005**?

A2: Based on published studies, a concentration of 5 μ M **VPC-18005** with an incubation time of 24 hours has been shown to effectively inhibit the migration and invasion of prostate cancer cell lines in vitro.^[3] IC₅₀ values for the inhibition of ERG reporter activity have been reported in the range of 3 to 6 μ M in different cell lines.^{[1][3]} However, the optimal conditions will vary depending on the cell line and the specific biological question being addressed.

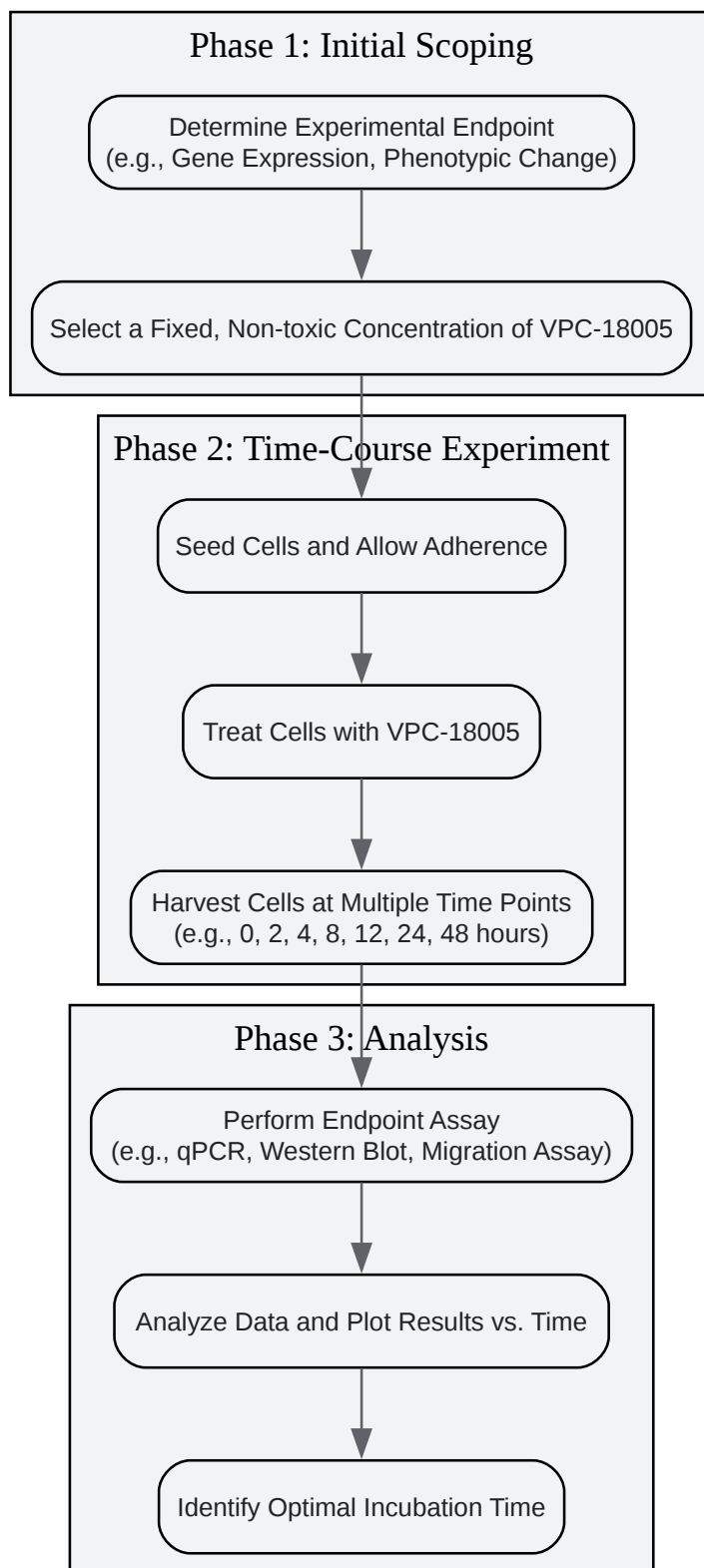
Q3: Does **VPC-18005** exhibit cytotoxicity?

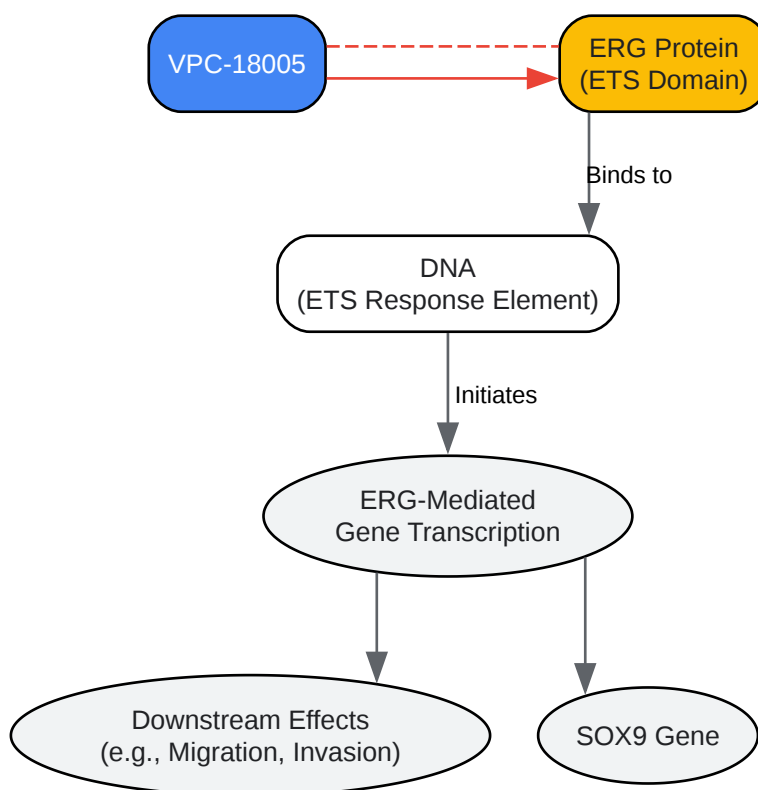
A3: **VPC-18005** has been shown to suppress ERG reporter activity and inhibit cell migration and invasion without exhibiting significant cytotoxicity at effective concentrations.^{[1][2]} It is still recommended to perform a cell viability assay as part of your initial experimental setup to confirm this in your specific cell model.

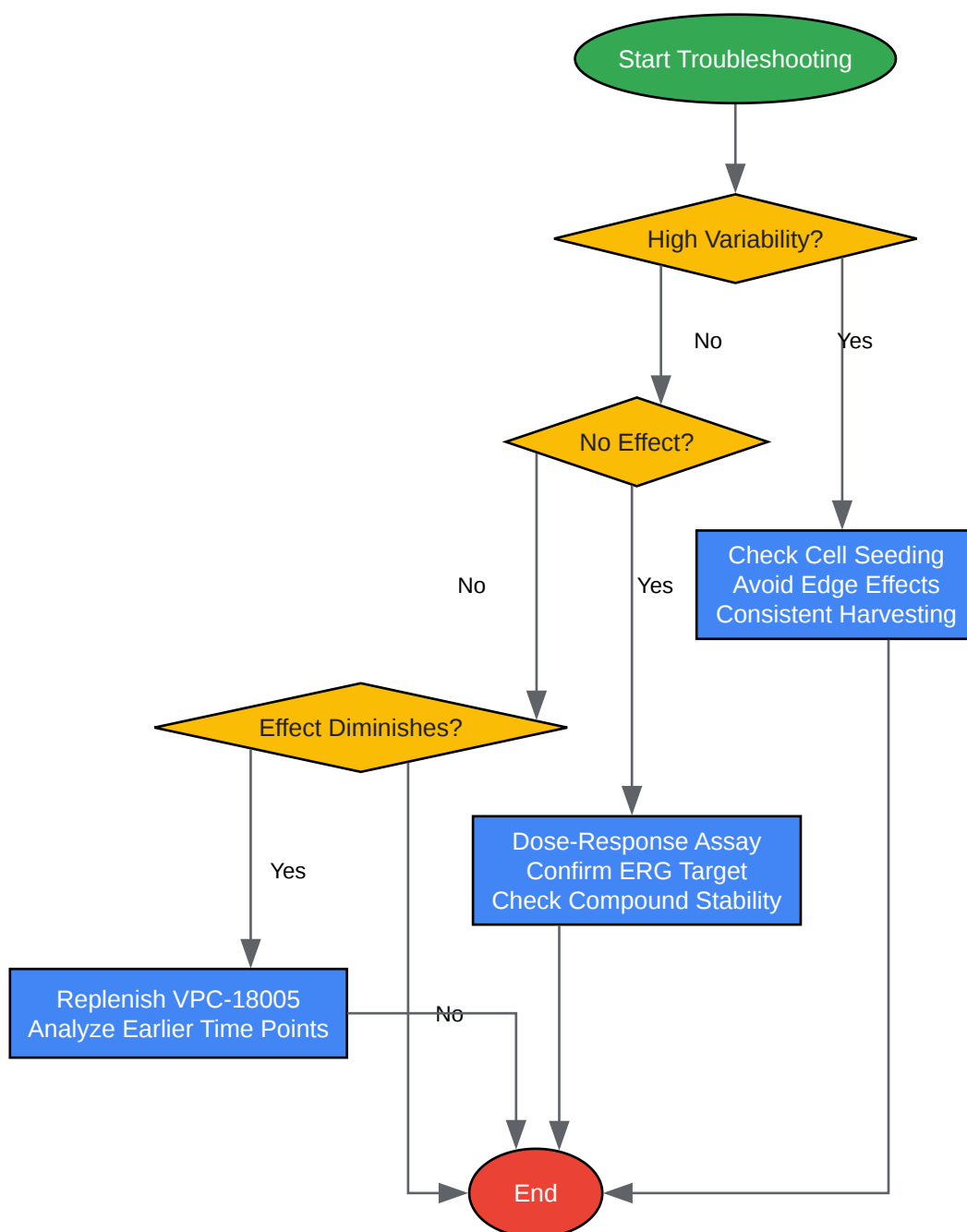
Determining the Optimal Incubation Time: A Step-by-Step Guide

The optimal incubation time for **VPC-18005** is dependent on the biological process being investigated. A time-course experiment is essential to determine the ideal duration of treatment for your specific experimental goals.

Experimental Workflow







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References

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- 2. oncotarget.com [oncotarget.com]
- 3. medchemexpress.com [medchemexpress.com]
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